

structure elucidation of 4-(2-Ethylphenoxy)-3-methylaniline

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Compound of Interest

Compound Name: 4-(2-Ethylphenoxy)-3-methylaniline

CAS No.: 946663-58-7

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An In-Depth Technical Guide to the Structure Elucidation of 4-(2-Ethylphenoxy)-3-methylaniline

This guide provides a comprehensive, methodology-driven approach to the complete structure elucidation of **4-(2-Ethylphenoxy)-3-methylaniline**, a molecule of interest in synthetic and medicinal chemistry. As an aromatic amine and ether, its structure presents a unique set of challenges and opportunities for characterization. This document is designed for researchers, scientists, and drug development professionals, offering a framework that emphasizes not just the "how" but the "why" of the analytical choices made. Our approach is a self-validating system, where data from multiple, orthogonal techniques are integrated to build an unassailable structural hypothesis.

Foundational Analysis: Molecular Mass and Formula

The first and most fundamental step in any structure elucidation is to determine the molecular formula. High-Resolution Mass Spectrometry (HRMS) is the definitive technique for this

purpose, providing a highly accurate mass measurement that allows for the calculation of a unique elemental composition.

Causality of Choice: While standard mass spectrometry provides the molecular weight, HRMS offers the precision required to distinguish between isobaric compounds (molecules with the same nominal mass but different elemental formulas). For a molecule with C, H, N, and O, this precision is non-negotiable for trustworthy results.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Dissolve approximately 1 mg of **4-(2-Ethylphenoxy)-3-methylaniline** in 1 mL of a suitable solvent (e.g., methanol or acetonitrile). The solution should be sonicated for 2 minutes to ensure complete dissolution.
- **Instrumentation:** Utilize an Orbitrap or Time-of-Flight (TOF) mass spectrometer equipped with an Electrospray Ionization (ESI) source.
- **Method Parameters:**
 - **Ionization Mode:** Positive (to protonate the amine group, forming $[M+H]^+$).
 - **Mass Range:** 50-500 m/z.
 - **Capillary Voltage:** 3.5 kV.
 - **Source Temperature:** 120°C.
 - **Data Acquisition:** Profile mode for high resolution.
- **Data Analysis:** Identify the monoisotopic peak for the $[M+H]^+$ ion. Use the instrument's software to calculate the elemental composition based on the measured accurate mass.

Expected Data & Interpretation

The molecular formula for **4-(2-Ethylphenoxy)-3-methylaniline** is $C_{15}H_{17}NO$. The expected monoisotopic mass for the protonated molecule $[C_{15}H_{18}NO]^+$ is 228.1383 Da. The HRMS result should confirm this mass to within 5 ppm, providing strong evidence for the proposed molecular

formula. The presence of a prominent molecular ion is expected due to the stability of the aromatic rings[1].

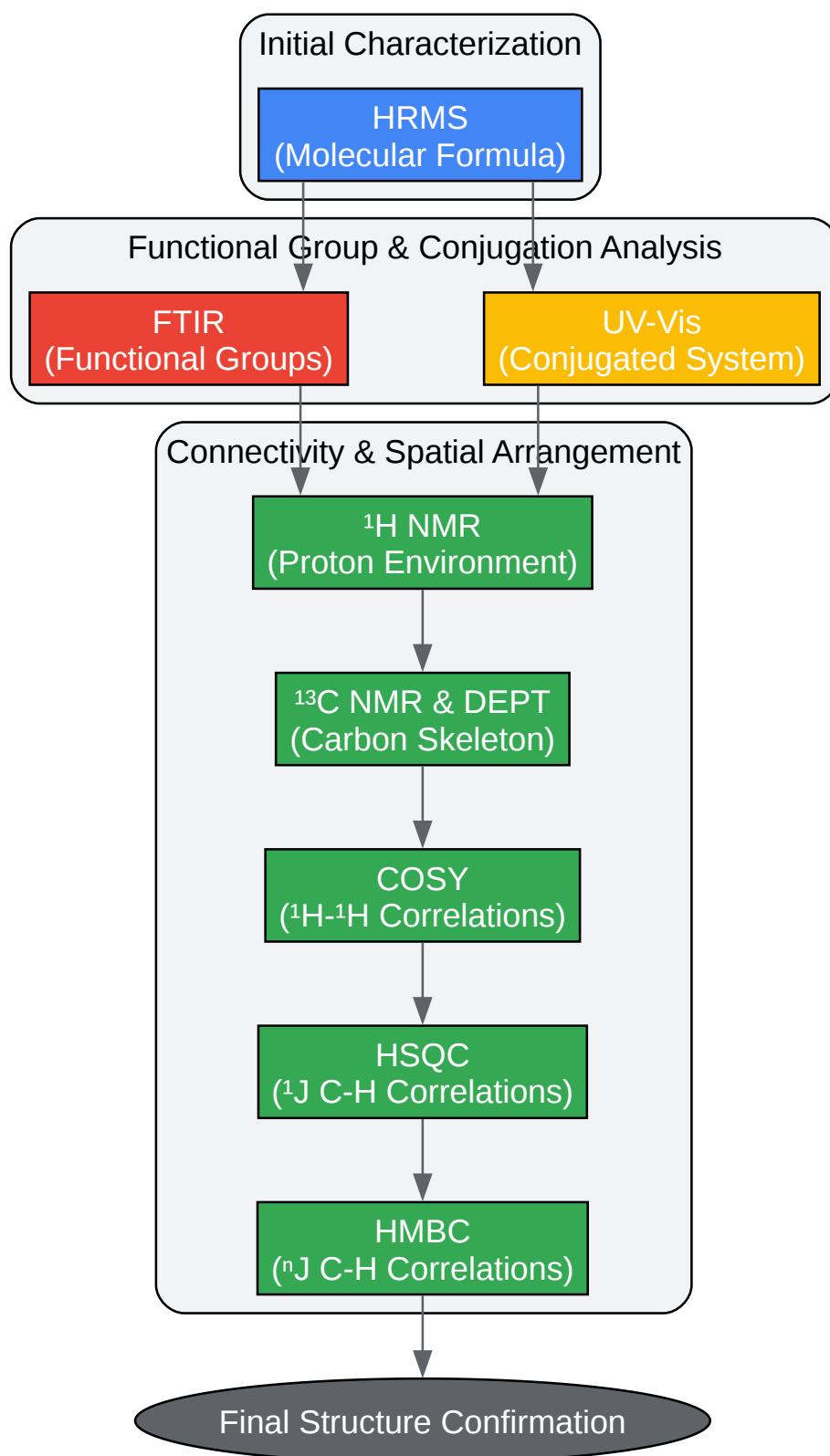
In addition to the molecular ion, mass spectrometry provides valuable structural information through fragmentation patterns. Aromatic amines and ethers exhibit characteristic cleavage pathways.[2][3][4]

Table 1: Predicted Mass Spectrometry Fragmentation Data

m/z (Predicted)	Fragment Identity	Rationale
227	$[M]^+$	Molecular ion. Expected to be prominent due to aromatic stability.[1]
198	$[M - C_2H_5]^+$	Loss of the ethyl group via benzylic cleavage, a common fragmentation pathway for alkyl-substituted aromatic rings.[1]
121	$[C_7H_7O]^+$	Cleavage of the ether C-O bond, resulting in the 2-ethylphenol radical cation.
106	$[C_7H_8N]^+$	Cleavage of the ether C-O bond with hydrogen rearrangement, resulting in the 3-methylaniline radical cation.
91	$[C_7H_7]^+$	Tropylium ion, a common fragment from alkyl-substituted benzene rings.[1]

The Analytical Workflow: A Multi-Spectroscopic Approach

A robust structure elucidation relies on the convergence of data from multiple analytical techniques. Each method provides a unique piece of the puzzle, and together they create a comprehensive and validated structural picture.



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Caption: Integrated workflow for structure elucidation.

Functional Group Identification and Electronic Structure

Before assembling the molecular skeleton, it is crucial to identify the functional groups present and understand the electronic system. FTIR and UV-Vis spectroscopy are rapid and informative techniques for this purpose.^[5]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy probes the vibrational modes of chemical bonds, providing a "fingerprint" of the functional groups within a molecule.^[6]

- **Sample Preparation:** Place a small amount of the neat sample (if liquid) or a KBr pellet preparation (if solid) onto the ATR (Attenuated Total Reflectance) crystal.
- **Data Acquisition:** Collect the spectrum from 4000 to 400 cm^{-1} . Perform a background scan prior to the sample scan.
- **Data Analysis:** Identify characteristic absorption bands and assign them to specific functional groups.

Table 2: Predicted FTIR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group Assignment
3450-3300	N-H Asymmetric & Symmetric Stretch	Primary amine (-NH ₂) group. Two distinct bands are expected.[7]
3100-3000	Aromatic C-H Stretch	C-H bonds on the two benzene rings.[6][8]
2960-2850	Aliphatic C-H Stretch	C-H bonds of the methyl (-CH ₃) and ethyl (-CH ₂ CH ₃) groups.
1620-1580	Aromatic C=C Stretch	Benzene ring skeletal vibrations.[8]
~1240	Aryl-O Asymmetric Stretch	Ether linkage (Ar-O-C). This is a key diagnostic peak.
900-690	Aromatic C-H Out-of-Plane Bending	The specific pattern of these strong bands can provide clues about the substitution pattern on the aromatic rings. [6][8]

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the conjugated π -electron systems in a molecule.[9] The presence of two aromatic rings linked by an ether oxygen will result in characteristic absorption bands.[6]

- **Sample Preparation:** Prepare a dilute solution of the compound (approx. 10⁻⁵ M) in a UV-transparent solvent like ethanol or cyclohexane.
- **Data Acquisition:** Scan the absorbance from 200 to 400 nm using a dual-beam spectrophotometer, with the pure solvent as a reference.
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}).

Aromatic compounds typically show intense absorption bands due to $\pi \rightarrow \pi^*$ transitions.[6][9] For **4-(2-Ethylphenoxy)-3-methylaniline**, two main absorption bands are expected: a strong band around 200-220 nm and a less intense, broader band in the 260-290 nm region, characteristic of substituted benzene rings.[8] The exact λ_{max} will be influenced by the combined electronic effects of the amino, methyl, ethyl, and ether substituents.

Definitive Structure Assembly: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules. A full suite of 1D and 2D NMR experiments is required to unambiguously assign every proton and carbon and to establish the connectivity of the entire molecule.[10]

Experimental Protocol: General NMR

- **Sample Preparation:** Dissolve 10-20 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube.[11]
- **Instrumentation:** Utilize a high-field NMR spectrometer (400 MHz or higher is recommended for better resolution).
- **Data Acquisition:** Acquire standard ^1H , ^{13}C , DEPT-135, COSY, HSQC, and HMBC spectra.

^1H and ^{13}C NMR: The Carbon-Proton Framework

^1H NMR provides information on the number and electronic environment of protons, while ^{13}C NMR reveals the same for carbon atoms.[12] The DEPT-135 experiment is crucial for differentiating between CH , CH_2 , and CH_3 carbons.

Table 3: Predicted ^1H and ^{13}C NMR Chemical Shifts (in CDCl_3)

Assignment	Predicted ^1H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Multiplicity (^1H)	DEPT-135
Aniline Ring				
H-2	~6.7-6.8	~115-120	d	CH
C-3	-	~125-130	-	C
C-4	-	~140-145	-	C
H-5	~6.6-6.7	~118-122	dd	CH
H-6	~6.8-6.9	~128-132	d	CH
-NH ₂	~3.5-4.0 (broad)	-	s (broad)	-
-CH ₃ (on C-3)	~2.2-2.3	~18-22	s	CH ₃
Phenoxy Ring				
C-1'	-	~150-155	-	C
C-2'	-	~130-135	-	C
H-3'	~6.9-7.0	~120-125	d	CH
H-4'	~7.1-7.2	~125-130	t	CH
H-5'	~7.0-7.1	~122-127	t	CH
H-6'	~6.8-6.9	~115-120	d	CH
Ethyl Group				
-CH ₂ - (on C-2')	~2.6-2.7	~25-30	q	CH ₂
-CH ₃ (of ethyl)	~1.2-1.3	~14-16	t	CH ₃

2D NMR: Establishing Connectivity

While 1D NMR suggests the pieces, 2D NMR connects them. COSY, HSQC, and HMBC are essential for assembling the final structure.[\[13\]](#)[\[14\]](#)

- COSY (Correlation Spectroscopy): This experiment identifies protons that are coupled to each other (typically separated by 2 or 3 bonds).[15] It will be used to trace the connectivity within the aniline and phenoxy rings and confirm the ethyl group spin system ($-\text{CH}_2-\text{CH}_3$).
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton directly to the carbon it is attached to (a one-bond correlation).[16] It is the primary method for definitively assigning the carbon signals based on the more easily assigned proton signals.
- HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most critical experiment for this molecule. It reveals correlations between protons and carbons over two and three bonds.[16][17] Its power lies in its ability to establish connectivity across quaternary carbons and heteroatoms.

The Causality of HMBC: The HMBC experiment provides the definitive proof of the ether linkage. We expect to see a crucial correlation between protons on the aniline ring (e.g., H-5) and the ipso-carbon of the phenoxy ring (C-1'). Conversely, a correlation between a proton on the phenoxy ring (e.g., H-6') and the carbon bearing the ether oxygen on the aniline ring (C-4) would provide unambiguous evidence for the C-O-C bridge.

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